

Diclazuril-d4: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Diclazuril-d4*

Cat. No.: *B12417808*

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This technical guide provides an in-depth overview of **Diclazuril-d4**, a deuterated analog of the potent anticoccidial agent, Diclazuril. This document is intended for researchers, scientists, and drug development professionals, offering comprehensive data, experimental methodologies, and insights into its mechanism of action.

Core Compound Data

Diclazuril-d4 is a stable isotope-labeled version of Diclazuril, widely used as an internal standard in pharmacokinetic and metabolic studies. The integration of deuterium atoms provides a distinct mass spectrometric signature, enabling precise quantification.

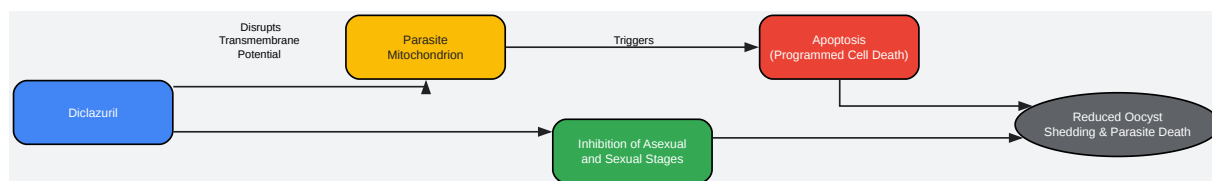
Property	Value
CAS Number	1632495-80-7
Molecular Formula	C ₁₇ H ₅ D ₄ Cl ₃ N ₄ O ₂
Molecular Weight	411.66 g/mol

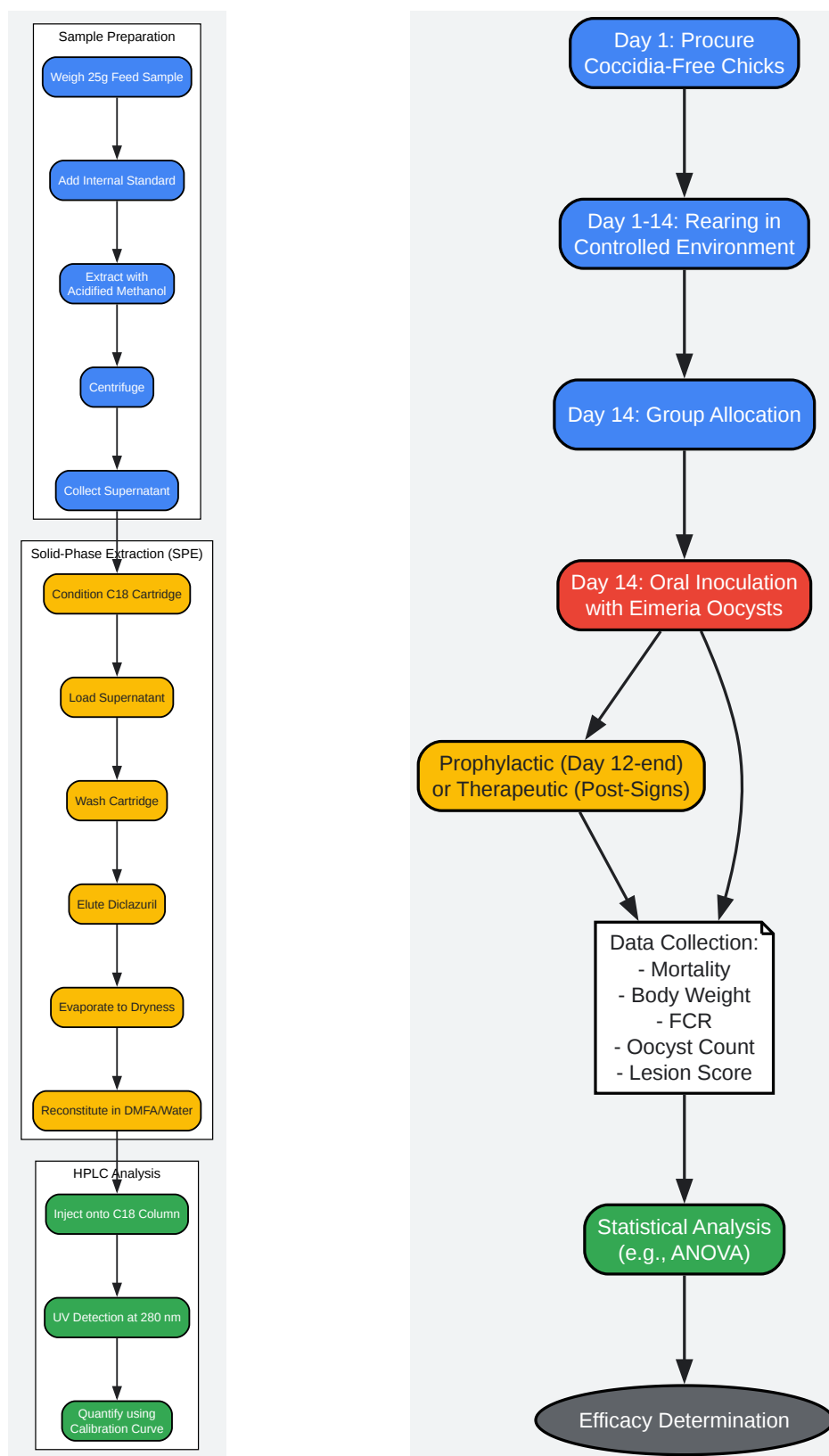
Mechanism of Action

Diclazuril exerts its anticoccidial effect by disrupting the life cycle of protozoan parasites of the genus *Eimeria*. While the precise molecular targets are still under investigation, current research points towards a multi-faceted mechanism primarily centered on the parasite's cellular metabolism and developmental processes.

The primary mode of action involves the inhibition of mitochondrial function. Diclazuril treatment has been shown to attenuate the mitochondrial transmembrane potential in *Eimeria* merozoites. This disruption of the mitochondrial respiratory chain leads to a cascade of events culminating in parasite death.^{[1][2]}

Furthermore, Diclazuril has been observed to induce apoptosis, or programmed cell death, in the second-generation merozoites of *Eimeria tenella*.^{[1][2]} This suggests that beyond metabolic disruption, Diclazuril activates intrinsic cellular pathways leading to the parasite's self-destruction. The drug is effective against both the asexual and sexual stages of the parasite's development, leading to a significant reduction in oocyst shedding and thereby controlling the spread of infection.^[3]





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References

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